

An In-depth Technical Guide to Chlorocyclohexane: Molecular Structure, Properties, and Synthesis

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Compound of Interest

Compound Name: **Chlorocyclohexane**

Cat. No.: **B146310**

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This whitepaper provides a comprehensive overview of **chlorocyclohexane**, a versatile halogenated organic compound. It details the molecule's fundamental physicochemical properties, spectroscopic signature, and established synthetic protocols, with a focus on providing actionable information for laboratory applications.

Molecular Structure and Physicochemical Properties

Chlorocyclohexane, also known as cyclohexyl chloride, is a cyclic alkyl halide. The molecule consists of a six-membered cyclohexane ring where one hydrogen atom is substituted by a chlorine atom. The chlorine atom can exist in either an axial or equatorial position due to the chair conformation of the cyclohexane ring, with the equatorial conformer being more stable.

Data Presentation: Physicochemical Properties of **Chlorocyclohexane**

All quantitative data has been summarized in the table below for easy reference and comparison.

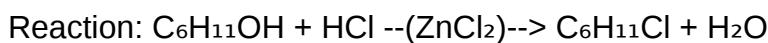
Property	Value	Source(s)
Molecular Formula	C ₆ H ₁₁ Cl	[1] [2] [3] [4] [5]
Molecular Weight	118.60 g/mol	[1] [3]
CAS Number	542-18-7	[1] [2] [3] [4]
Appearance	Colorless liquid	[1] [2] [5]
Odor	Suffocating, unpleasant	[1] [5]
Boiling Point	142 °C	[1] [2] [5]
Melting Point	-44 °C	[1] [2] [5]
Density	1.000 g/mL at 20 °C/4 °C	[1]
Solubility	Insoluble in water; soluble in alcohol, ether, acetone, benzene, and chloroform.	[1] [6]
Refractive Index	1.4626 at 20 °C	[1]
Flash Point	90 °F (32.2 °C)	[1]
Vapor Density	4.08 (Air = 1)	[1]

Experimental Protocols

This section details the methodologies for the synthesis and characterization of **chlorocyclohexane**, providing a framework for laboratory replication.

Synthesis of Chlorocyclohexane via S_n1 Reaction from Cyclohexanol

A common and effective method for the preparation of **chlorocyclohexane** is through the S_n1 (unimolecular nucleophilic substitution) reaction of cyclohexanol with hydrochloric acid, often catalyzed by zinc chloride (ZnCl₂).[\[7\]](#)[\[8\]](#)



Detailed Methodology:

- **Reagent Preparation:** In a round-bottom flask equipped with a reflux condenser, combine cyclohexanol and concentrated hydrochloric acid. A common molar ratio is approximately 1:5 to ensure an excess of the nucleophile.
- **Catalyst Addition:** Carefully add anhydrous zinc chloride to the reaction mixture. The zinc chloride acts as a Lewis acid, coordinating with the hydroxyl group of the cyclohexanol to make it a better leaving group.
- **Reflux:** Heat the reaction mixture to reflux. The reflux temperature will be close to the boiling point of the mixture. Maintain reflux for a period of 30 minutes to an hour to ensure the reaction goes to completion.^[7]
- **Work-up and Extraction:**
 - Allow the mixture to cool to room temperature. Two layers will form: an upper organic layer containing the product and a lower aqueous layer.
 - Transfer the mixture to a separatory funnel. Separate the aqueous layer.
 - Wash the organic layer sequentially with:
 - Water to remove the majority of the remaining acid and zinc salts.
 - A 5-10% sodium bicarbonate (NaHCO_3) solution to neutralize any remaining acid. Be sure to vent the separatory funnel frequently to release the carbon dioxide gas produced.
 - A final wash with water.
- **Drying:** Transfer the washed organic layer to a clean, dry Erlenmeyer flask and dry it over an anhydrous drying agent such as anhydrous calcium chloride (CaCl_2) or sodium sulfate (Na_2SO_4).
- **Purification:**
 - Decant or filter the dried liquid to remove the drying agent.

- Purify the crude **chlorocyclohexane** by simple or fractional distillation. Collect the fraction boiling at approximately 141-143 °C.

Characterization of Chlorocyclohexane

The identity and purity of the synthesized **chlorocyclohexane** can be confirmed using various spectroscopic techniques.

2.2.1. Nuclear Magnetic Resonance (NMR) Spectroscopy

- ^1H NMR: The proton NMR spectrum of **chlorocyclohexane** will show a complex pattern of signals in the aliphatic region. The proton on the carbon bearing the chlorine atom (the α -proton) will be the most downfield signal, typically appearing around 4.0 ppm. The other cyclohexane protons will appear as a series of overlapping multiplets further upfield.
- ^{13}C NMR: The carbon NMR spectrum provides a clearer picture. The carbon atom bonded to the chlorine will be the most downfield signal in the aliphatic region. The other five carbon atoms of the cyclohexane ring will appear at distinct chemical shifts.

2.2.2. Infrared (IR) Spectroscopy

The IR spectrum of **chlorocyclohexane** will be characterized by:

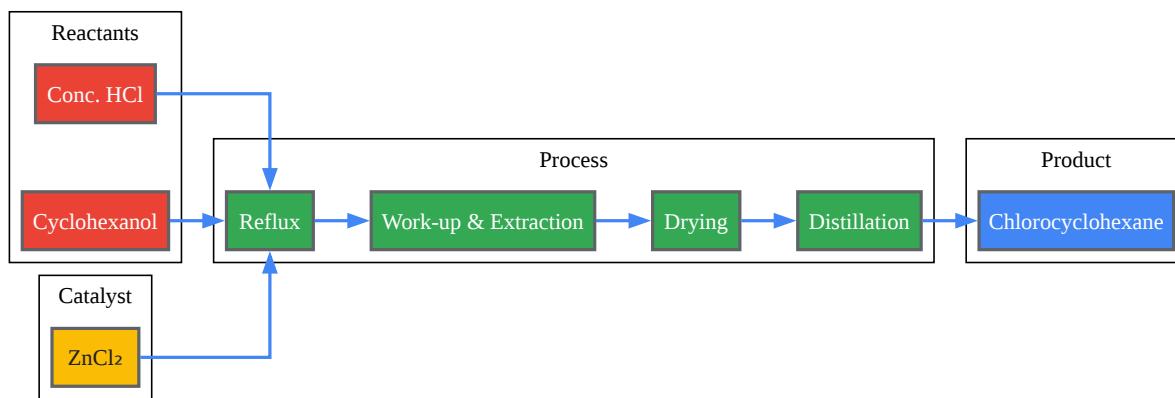
- C-H stretching vibrations: Strong absorptions in the region of 2850-2950 cm^{-1} .
- C-H bending vibrations: Absorptions around 1450 cm^{-1} .
- C-Cl stretching vibration: A characteristic absorption in the fingerprint region, typically between 650 and 850 cm^{-1} . The exact position can depend on whether the chlorine is in an axial or equatorial position.

2.2.3. Mass Spectrometry (MS)

The mass spectrum of **chlorocyclohexane** will show a molecular ion peak (M^+) at $\text{m/z} = 118$. A characteristic feature of chlorine-containing compounds is the presence of an $\text{M}+2$ peak at $\text{m/z} = 120$, with an intensity of approximately one-third of the molecular ion peak, due to the natural abundance of the ^{37}Cl isotope. Common fragmentation patterns include the loss of HCl ($\text{M}-36$) and the loss of the chlorine atom ($\text{M}-35$).

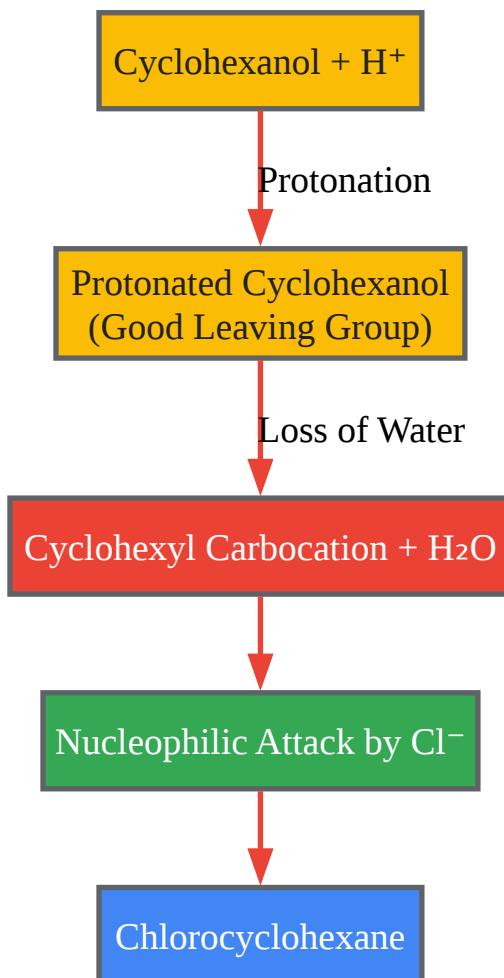
Visualizations

The following diagrams illustrate key logical and experimental relationships in the synthesis of **chlorocyclohexane**.



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Caption: Experimental workflow for the synthesis of **chlorocyclohexane**.



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Caption: Simplified S_{n1} reaction mechanism for **chlorocyclohexane** synthesis.

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